

5-Bromo-8-methoxyisoquinoline CAS number and molecular weight

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Compound of Interest

Compound Name: 5-Bromo-8-methoxyisoquinoline

Cat. No.: B1526008

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An In-depth Technical Guide to **5-Bromo-8-methoxyisoquinoline**

Abstract

This technical guide provides a comprehensive overview of **5-Bromo-8-methoxyisoquinoline**, a heterocyclic aromatic compound of significant interest in medicinal chemistry and organic synthesis. We will delve into its fundamental chemical and physical properties, established synthesis methodologies, and its pivotal role as a versatile building block for the development of novel pharmaceutical agents. This document is intended for researchers, chemists, and drug development professionals, offering field-proven insights and detailed protocols to support advanced research and development activities.

Core Compound Identification and Physicochemical Properties

5-Bromo-8-methoxyisoquinoline is a substituted isoquinoline, a heterocyclic scaffold characterized by a fused benzene and pyridine ring system. The strategic placement of a bromine atom at the 5-position and a methoxy group at the 8-position endows the molecule with unique reactivity, making it a valuable precursor in synthetic chemistry.^[1] The bromine atom serves as a versatile handle for a variety of cross-coupling reactions, while the electron-donating methoxy group influences the electronic properties of the aromatic system.

Table 1: Physicochemical and Identification Data for **5-Bromo-8-methoxyisoquinoline**

Property	Value	Source(s)
CAS Number	679433-91-1	[1]
Molecular Formula	C ₁₀ H ₈ BrNO	[1][2]
Molecular Weight	238.08 g/mol	[1][2]
IUPAC Name	5-bromo-8-methoxyisoquinoline	[1]
Canonical SMILES	<chem>COC1=C2C=NC=CC2=C(C=C1)Br</chem>	[1]
Physical Form	Solid	

| Storage | Sealed in dry, room temperature | |

Chemical Structure and Reactivity Profile

The reactivity of **5-Bromo-8-methoxyisoquinoline** is dictated by the interplay of its constituent functional groups on the core isoquinoline scaffold. Understanding this profile is critical for its effective utilization in multi-step syntheses.

Caption: Chemical structure of **5-Bromo-8-methoxyisoquinoline**.

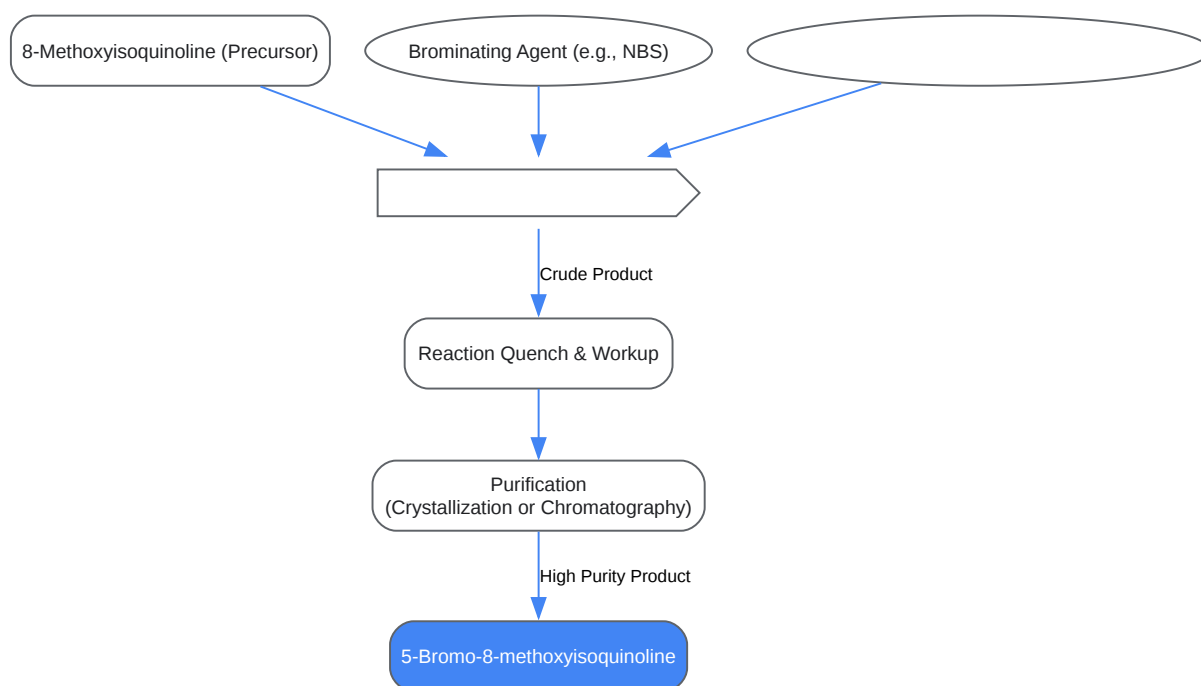
Key Reaction Modalities:

- Cross-Coupling Reactions:** The C5-bromine atom is the primary site for palladium-catalyzed cross-coupling reactions, such as Suzuki-Miyaura (for C-C bond formation), Buchwald-Hartwig (for C-N bond formation), and Sonogashira (for C-C triple bond formation). These reactions are foundational in modern drug discovery for assembling complex molecular architectures.[1]
- Nucleophilic Aromatic Substitution (S_NAr):** While the bromine atom can be a target for nucleophilic substitution, this is less common than cross-coupling unless activated by strongly electron-withdrawing groups, which are absent here. The methoxy group is generally stable but can be cleaved under harsh acidic conditions (e.g., HBr, BBr₃) to reveal the corresponding 8-hydroxyisoquinoline, providing another avenue for functionalization.

- Oxidation and Reduction: The isoquinoline ring system can be subjected to various oxidation and reduction reactions to yield different derivatives, although these transformations must be carefully controlled to avoid undesired side reactions.[1]

Synthesis Methodology: A Practical Approach

The synthesis of **5-Bromo-8-methoxyisoquinoline** is most commonly achieved through the regioselective bromination of its precursor, 8-methoxyisoquinoline. The electron-donating nature of the methoxy group at the C8 position directs electrophilic substitution primarily to the C5 (para) position.



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Caption: Synthetic workflow for **5-Bromo-8-methoxyisoquinoline**.

Protocol 1: Synthesis via Bromination of 8-Methoxyisoquinoline

This protocol describes a representative procedure for the synthesis of **5-Bromo-8-methoxyisoquinoline**. The choice of a strong acid like sulfuric acid as the solvent helps to activate the isoquinoline ring towards electrophilic attack while controlling regioselectivity.^{[3][4]}

Materials:

- 8-Methoxyisoquinoline
- N-Bromosuccinimide (NBS) or Bromine (Br₂)
- Concentrated Sulfuric Acid (H₂SO₄) or Nitrobenzene^[1]
- Ice bath
- Sodium bicarbonate (NaHCO₃) solution
- Organic solvent for extraction (e.g., Dichloromethane)
- Drying agent (e.g., Na₂SO₄)
- Standard laboratory glassware and magnetic stirrer

Step-by-Step Procedure:

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a magnetic stirrer and a thermometer, dissolve 8-methoxyisoquinoline in concentrated sulfuric acid at 0 °C (using an ice bath). The acid serves as both the solvent and a catalyst.
- **Bromination:** Slowly add N-Bromosuccinimide (NBS) portion-wise to the stirred solution. The use of NBS is often preferred over liquid bromine for easier handling and improved safety.^[5] Maintain the internal temperature below 5 °C throughout the addition to minimize the formation of byproducts.
- **Reaction Monitoring:** Allow the reaction to stir at a low temperature for several hours. Monitor the progress of the reaction using Thin Layer Chromatography (TLC) until the starting

material is consumed.

- **Workup:** Carefully pour the reaction mixture over crushed ice to quench the reaction. This will precipitate the crude product.
- **Neutralization and Extraction:** Neutralize the acidic aqueous solution by slowly adding a saturated solution of sodium bicarbonate until the pH is approximately 7-8. Extract the product into an organic solvent like dichloromethane (3x).
- **Purification:** Combine the organic layers, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure. The resulting crude solid can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/heptane) or by column chromatography to yield pure **5-Bromo-8-methoxyisoquinoline**.

Applications in Research and Drug Development

5-Bromo-8-methoxyisoquinoline is not typically an active pharmaceutical ingredient (API) itself but rather a crucial intermediate or building block.^[1] The isoquinoline core is a privileged scaffold in medicinal chemistry, appearing in numerous natural products and synthetic drugs.

- **Scaffold for Bioactive Molecules:** Its structure serves as a key precursor for synthesizing compounds with potential therapeutic applications.^[1] Isoquinoline derivatives have demonstrated a wide spectrum of biological activities, including anticancer, antimalarial, and antimicrobial properties.^[6]
- **Key Intermediate:** Bromoisoquinoline derivatives are key intermediates in the synthesis of complex pharmaceutical compounds.^[4] The bromine atom at the 5-position allows for the introduction of diverse functionalities through cross-coupling chemistry, enabling the exploration of a broad chemical space in the search for new drug candidates.

Safety, Handling, and Storage

As a research chemical, **5-Bromo-8-methoxyisoquinoline** must be handled with appropriate care. While specific toxicological data for this exact isomer is not readily available, data from the closely related isomer, 5-Bromo-8-methoxyquinoline (CAS 10522-47-1), provides a strong basis for hazard assessment.

Hazard Identification (based on 5-Bromo-8-methoxyquinoline):

- H315: Causes skin irritation.[2][7]
- H319: Causes serious eye irritation.[2][7]
- H335: May cause respiratory irritation.[2][7]

Recommended Handling Procedures:

- Personal Protective Equipment (PPE): Wear protective gloves, safety goggles (conforming to EN 166), and a lab coat.[2]
- Ventilation: Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of dust or vapors.[2]
- First Aid:
 - Skin Contact: Wash off immediately with plenty of soap and water. If irritation persists, seek medical attention.[2]
 - Eye Contact: Rinse immediately with plenty of water for at least 15 minutes. Get medical attention.[2]
 - Inhalation: Remove to fresh air. If breathing is difficult, seek medical attention.[2]

Storage:

- Store in a tightly sealed container in a dry, cool, and well-ventilated place. Keep away from oxidizing agents.

Conclusion

5-Bromo-8-methoxyisoquinoline is a high-value chemical intermediate with significant utility in pharmaceutical research and organic synthesis. Its defined structure and versatile reactivity, particularly at the C5-bromo position, provide chemists with a reliable platform for constructing complex molecular targets. Adherence to proper synthesis protocols and safety precautions is essential for its effective and safe application in the laboratory. This guide provides the

foundational knowledge required for professionals to leverage this compound in their research and development endeavors.

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